

# URMC-099 Solubility & Stock Solution Preparation

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**Compound Focus:** URMC-099

Cat. No.: S548948

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The table below summarizes the fundamental solubility data for **URMC-099** in common laboratory solvents.

Solvent	Solubility	Condition / Note
DMSO	≥ 33 mg/mL (78.28 mM) [1]	Hygroscopic DMSO reduces solubility; use fresh DMSO [1].
DMSO	84 mg/mL (199.26 mM) [2]	Moisture-absorbing DMSO reduces solubility; use fresh DMSO [2].
Ethanol	~6-11 mg/mL [2]	Specific solubility may vary by batch.
Water	Insoluble [1] [2]	Not suitable for direct reconstitution.

For preparing stock solutions, the most straightforward and reliable method is to use **fresh, dry DMSO**.

- **Typical Stock Concentration:** Prepare a 10 mM or 100 mM stock solution in DMSO [1] [2].
- **Storage:** Aliquot and store at -20°C for short-term use (1 year) or -80°C for longer-term stability (2 years) to avoid repeated freeze-thaw cycles and moisture absorption [1].

## In Vivo Formulation Protocols & Troubleshooting

The following table outlines formulations that have been successfully used in peer-reviewed animal studies. These are excellent starting points for overcoming solubility challenges in vivo.

Application	Formulation Composition	Final Conc./Dosage	Administration Route	Key Findings/Reference
General Neuroprotection	5% DMSO, 40% PEG 400, 55% saline [3] [4] [5]	2 mg/mL URMC-099; 10 mg/kg [3] [4]	Intraperitoneal (i.p.) [3] [4] [5]	Standard, well-validated vehicle for i.p. delivery in mouse models [3].
Alternative Clear Solution	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH <sub>2</sub> O [2]	4.25 mg/mL (10.08 mM) [2]	(Validated for in vivo use)	A clear solution validated by Selleck labs [2].
Alternative in Oil	5% DMSO, 95% Corn oil [2]	0.7 mg/mL (1.66 mM) [2]	(Validated for in vivo use)	Suitable for formulations requiring an oil base [2].

## Detailed Step-by-Step Protocol for Standard In Vivo Formulation

This protocol is adapted from methods described in multiple preclinical studies [3] [4] [5].

- **Materials:**

- URMC-099 powder
- Anhydrous DMSO
- Polyethylene Glycol 400 (PEG 400)
- Sterile saline (0.9%)
- Vortex mixer, sonicator (optional)

- **Procedure:**

- **Step 1:** Dissolve 20 mg of URMC-099 in 0.5 mL of sterile DMSO. Vortex thoroughly until no visible particles remain. This creates a concentrated DMSO stock.
- **Step 2:** Add 4 mL of PEG 400 to the DMSO solution. Mix gently but thoroughly. The solution should appear clear.
- **Step 3:** Slowly add 5.5 mL of sterile saline to the mixture, bringing the total volume to 10 mL.

- **Step 4:** Mix the final solution well. The final concentration will be **2 mg/mL URM-099** in a vehicle of 5% DMSO, 40% PEG 400, and 55% saline [4].
- **Step 5:** The solution is now ready for administration. For laboratory use, it is stable at room temperature for short periods but should be protected from light [3].

## Frequently Asked Questions (FAQs)

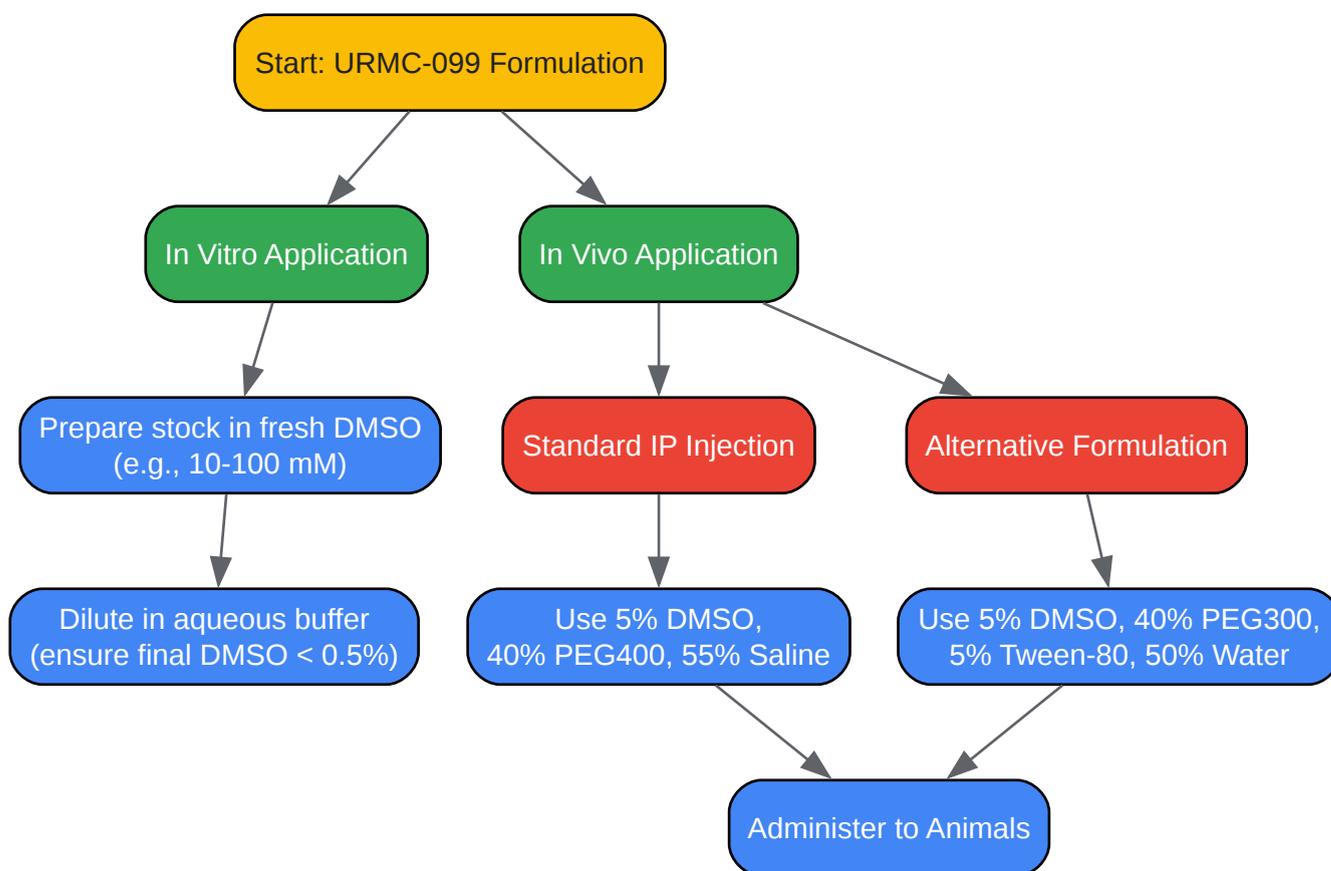
**Q1: My URM-099 solution in DMSO has become cloudy. What should I do?** A1: Cloudiness often indicates water absorption and precipitation. It is recommended to use fresh, anhydrous DMSO for reconstitution. If the solution is cloudy, gently warming it to 37°C and vortexing might help re-dissolve the compound. If it remains cloudy, prepare a new stock from a fresh DMSO vial [1] [2].

**Q2: Can URM-099 be administered orally to animals?** A2: Yes. **URM-099** is documented as being orally bioavailable. While the searched literature primarily details intraperitoneal administration, its oral bioavailability is a key characteristic [1] [2]. Formulation for oral gavage would require further development to ensure stability and absorption in the GI tract.

**Q3: What is the typical dosage used in mouse models?** A3: A common and effective dosage used in multiple neuroinflammatory disease models is **10 mg/kg**, administered via intraperitoneal injection, often twice daily [3] [2] [6]. This dosage has demonstrated good brain penetration and efficacy [3] [2].

## Experimental Workflow & Formulation Decision Guide

To help visualize the process of selecting and preparing the right formulation, you can refer to the following workflow:



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The information provided is derived from published preclinical research and commercial supplier data. For any new application, you should conduct a small-scale pilot study to confirm solubility, stability, and biocompatibility of the chosen formulation.

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## References

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